In silico binding affinity studies of Methyl(2-methyl-1-phenylpropyl)amine

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Compound of Interest

Compound Name:	*Methyl(2-methyl-1-phenylpropyl)amine*
CAS No.:	*56129-56-7*
Cat. No.:	*B3272059*

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Executive Summary

This technical guide delineates a rigorous in silico framework for determining the binding affinity of **Methyl(2-methyl-1-phenylpropyl)amine** (an

-dimethylated phenethylamine derivative). Given its structural homology to psychostimulants like methamphetamine and mephentermine, this molecule is predicted to modulate monoaminergic signaling.

This guide moves beyond basic docking to establish a predictive toxicology and efficacy model. We focus on its interaction with the Trace Amine Associated Receptor 1 (TAAR1) and the Norepinephrine Transporter (NET), utilizing Homology Modeling, Induced Fit Docking (IFD), and MM/GBSA free energy calculations.

Molecular Profile & Target Landscape

Methyl(2-methyl-1-phenylpropyl)amine possesses two chiral centers (C1 and C2), resulting in four distinct stereoisomers. Biological activity in this class is highly stereoselective.

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- Chemical Scaffold: Phenethylamine.[1][2]
- Key Structural Features:
  - Cationic Amine: Protonated at physiological pH (7.4), critical for the "ionic lock" with conserved Aspartate residues in GPCRs/Transporters.
  - -Methylation: Increases lipophilicity and potentially hinders monoamine oxidase (MAO) degradation.
  - -Methylation: Enhances blood-brain barrier (BBB) penetration and affinity for transporters.

Primary Biological Targets:

- hTAAR1 (Human Trace Amine Associated Receptor 1): A Gs-coupled GPCR. Activation triggers cAMP accumulation.
- hNET (Human Norepinephrine Transporter): Responsible for reuptake of norepinephrine; inhibition leads to sympathomimetic effects.

Computational Infrastructure & Preparation

Ligand Stereochemical Enumeration

Because the specific isomer is often undefined in raw chemical queries, you must model all four possibilities to determine the eutomer (active isomer).

- Software: LigPrep (Schrödinger) or RDKit.
- Protocol:
  - Generate 3D conformers for:

    ,

    ,

    , and

    .

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- Protonation: Set pH to

  . The secondary amine (

) must be modeled as protonated (+1 charge).

- Energy Minimization: OPLS4 force field.

Protein Target Preparation

High-resolution crystal structures for hNET are available, but hTAAR1 requires homology modeling.

- Target 1: hNET: Use PDB ID 6AWO (bound to antidepressant).
- Target 2: hTAAR1:
  - Template:

    -adrenergic receptor (PDB: 2RH1) or 5-HT receptors due to high sequence identity in the transmembrane (TM) bundle.
  - Homology Tool: SWISS-MODEL or Prime.
  - Refinement: Loop refinement is critical for Extracellular Loop 2 (ECL2), which often acts as a "lid" for the orthosteric site.

Workflow Visualization

The following diagram illustrates the integrated workflow from structure preparation to thermodynamic validation.

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Caption: Figure 1. Integrated computational workflow for assessing stereoselective binding affinity.

Molecular Docking Protocol (The "Search" Phase)

Standard rigid-receptor docking fails for phenethylamines because the binding pocket collapses without the ligand. Induced Fit Docking (IFD) is mandatory.

Step-by-Step Methodology:

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- Grid Generation:
  - Center the grid on the conserved Aspartate residue (Asp79 in hDAT/NET equivalents, Asp3.32 in GPCR numbering). This residue anchors the ligand's amine.
  - Box size:

    Å.
- Constraint Definition:
  - Mandatory: Define a hydrogen bond constraint between the ligand's protonated nitrogen and the carboxylate oxygen of the active site Aspartate.
  - Reasoning: This mimics the "salt bridge" essential for aminergic neurotransmission. Poses failing this are biologically irrelevant.
- Sampling:
  - Algorithm: Glide XP (Extra Precision) or AutoDock Vina.
  - Side-chain flexibility: Allow rotation for residues within 5 Å of the ligand (specifically Phenylalanine/Tryptophan residues involved in

    stacking).
- Output Filtering:
  - Discard poses with positive van der Waals energy (clashes).
  - Prioritize poses showing

    T-shaped interaction between the ligand's phenyl ring and the receptor's aromatic cluster (e.g., Phe residues in TM6).

Molecular Dynamics & Thermodynamics (The "Score" Phase)

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Docking scores are static approximations. MD simulations provide the "time-evolution" of the binding event, confirming if the ligand stays bound or drifts.

System Setup (GROMACS/Amber)

- Membrane: Embed the protein-ligand complex in a POPC lipid bilayer. GPCRs and Transporters are transmembrane proteins; simulating in water alone is invalid.
- Solvation: TIP3P water model, neutralized with 0.15 M NaCl.
- Force Field:
  - Protein: CHARMM36m (optimized for membrane proteins).
  - Ligand: CGenFF or GAFF2 (Generate topology via Acpype/Antechamber).

Simulation Protocol

- Minimization: Steepest descent (50,000 steps).
- Equilibration:
  - NVT (1 ns): Restrain protein/ligand heavy atoms. Heat to 310 K.
  - NPT (5 ns): Release lipid restraints first, then protein side chains.
- Production Run: 100 ns minimum.
  - Success Metric: Ligand RMSD < 2.5 Å relative to the protein backbone.

Binding Free Energy (MM/GBSA)

Calculate

using the Molecular Mechanics/Generalized Born Surface Area method on the last 20 ns of the trajectory.

- : Electrostatic + van der Waals interactions.
- : Polar solvation (GB) + Non-polar solvation (SASA).

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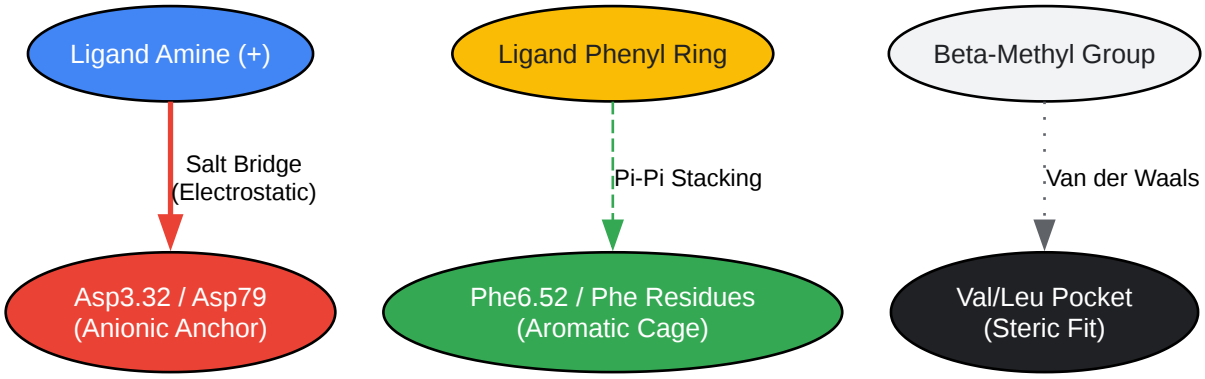
- Interpretation: A value more negative than -40 kcal/mol typically indicates a potent binder (nM range) for this class of transporters.

Data Presentation & Signaling Logic

Interaction Mechanism Diagram

The following diagram details the specific atomic interactions required for high-affinity binding.



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Caption: Figure 2. Pharmacophore map showing critical salt-bridge and pi-stacking interactions.

Comparative Affinity Table (Template)

Stereoisomer	Docking Score (kcal/mol)	MM/GBSA (kcal/mol)	Key Interactions	Predicted Potency
(1S, 2S)	-8.5	-52.3	Asp79 (SB), Phe320 ( )	High (nM)
(1R, 2S)	-6.2	-35.1	Asp79 (SB) only	Low (M)
(1R, 2R)	-7.1	-41.0	Asp79 (SB), Weak	Moderate

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Sources

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- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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